

# Application Notes and Protocols for the CMD178 Mixer in Ku-Band Radar

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for utilizing the CMD178, a double-balanced mixer, in Ku-band radar applications. The information is intended to guide researchers and professionals in leveraging the capabilities of this component for advanced radar system development.

### **Introduction to the CMD178 Mixer**

The CMD178 is a passive double-balanced mixer available as a die, with a packaged version offered as the CMD178C3.[1][2] It is designed for frequency up- and down-conversion applications, operating within a radio frequency (RF) and local oscillator (LO) range of 11 to 21 GHz, making it highly suitable for Ku-band radar systems.[1][3] Its passive design, featuring optimized balun structures, ensures high isolation between the RF, LO, and intermediate frequency (IF) ports and allows for operation with a low LO drive level.[1][3]

A key feature of the CMD178 is its ability to be configured as an image reject mixer (IRM) or a single-sideband (SSB) modulator through the use of external hybrids and power splitters.[1][3] This is particularly advantageous in radar receivers to suppress unwanted image frequencies, which can otherwise increase the noise figure and create false detections.[4]

## **Key Performance Specifications**



The following tables summarize the essential performance parameters of the CMD178 and CMD178C3, derived from manufacturer datasheets. These values are typical and measured under specific test conditions (IF = 100 MHz, LO = +13 dBm, T\_A = 25°C).

Table 1: CMD178/CMD178C3 Electrical Specifications[5][6]

Parameter	Minimum	Typical	Maximum	Units
RF & LO Frequency Range	11	-	21	GHz
IF Frequency Range	DC	-	6	GHz
Conversion Loss	-	6	8	dB
Noise Figure (SSB)	-	6	8	dB
LO to RF Isolation	35	43	-	dB
LO to IF Isolation	33	48	-	dB
RF to IF Isolation	17	25	-	dB
Input P1dB	-	9	-	dBm
Input IP3	-	16	-	dBm
LO Drive Power	+9	+13	-	dBm

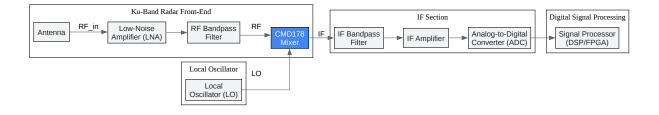
Table 2: CMD178/CMD178C3 Absolute Maximum Ratings[5][6]



Parameter	Rating	Units
RF / IF Input Power	+22	dBm
LO Drive Power	+22	dBm
Operating Temperature	-40 to 85	°C
Storage Temperature	-55 to 150	°C

## **Signaling Pathways and System Integration**

In a typical Ku-band radar receiver, the CMD178 mixer is a critical component for down-converting the received high-frequency radar echo signal to a lower intermediate frequency (IF) for easier processing.[7] The double-balanced design of the CMD178 provides excellent isolation between the RF, LO, and IF ports, which is crucial for minimizing signal leakage and spurious responses.[8]



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**Figure 1:** Simplified block diagram of a Ku-band radar receiver front-end incorporating the CMD178 mixer.

## **Experimental Protocols**



# **Protocol 1: Characterization of CMD178 Conversion Loss**

Objective: To measure the conversion loss of the CMD178 mixer at a specific Ku-band frequency.

#### Materials:

- CMD178C3 Evaluation Board (e.g., CMD178C3-EVB)
- Vector Network Analyzer (VNA) with frequency offset mode, or a Signal Generator, Spectrum Analyzer, and Power Meter.
- DC Power Supply (+5V for evaluation board, if required)
- RF Cables and Adapters (rated for >21 GHz)

### Methodology:

- Setup:
  - Connect the Signal Generator to the LO port of the CMD178C3 evaluation board. Set the frequency to the desired LO frequency (e.g., 14 GHz) and the power level to +13 dBm.
  - Connect another Signal Generator to the RF port. Set the frequency to the desired RF frequency (e.g., 15 GHz) and the power level to a low value within the linear operating range (e.g., -10 dBm).
  - Connect the IF port to the Spectrum Analyzer.
  - Ensure all connections are properly torqued.
- Measurement:
  - On the Spectrum Analyzer, set the center frequency to the expected IF (RF LO = 1 GHz).
  - Measure the power of the IF signal.

## Methodological & Application



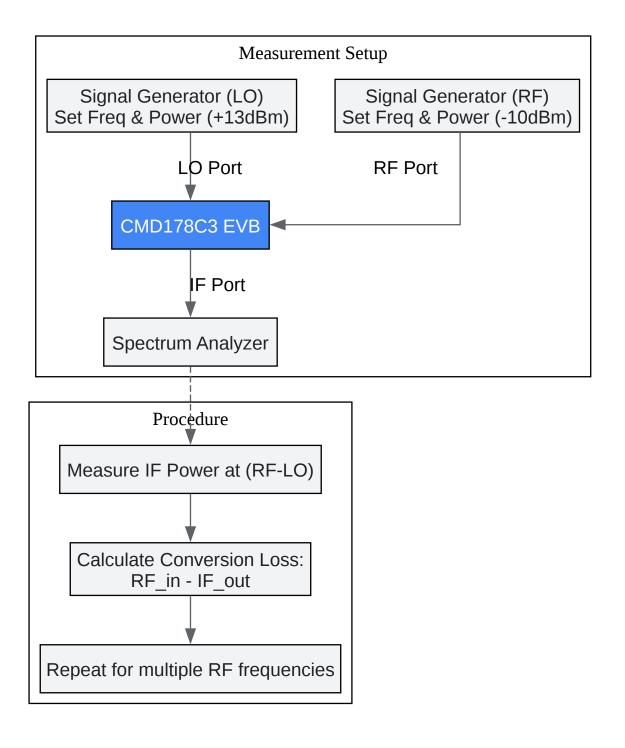


 Calculate the conversion loss using the formula: Conversion Loss (dB) = RF Input Power (dBm) - IF Output Power (dBm)

### • Data Presentation:

- Repeat the measurement across a range of RF frequencies while keeping the LO frequency and power constant.
- Tabulate the conversion loss as a function of RF frequency.





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**Figure 2:** Experimental workflow for measuring the conversion loss of the CMD178 mixer.

# Protocol 2: Implementation and Testing of an Image Reject Mixer (IRM) Configuration

### Methodological & Application





Objective: To configure and evaluate the image rejection performance of two CMD178 mixers in an IRM topology.

### Materials:

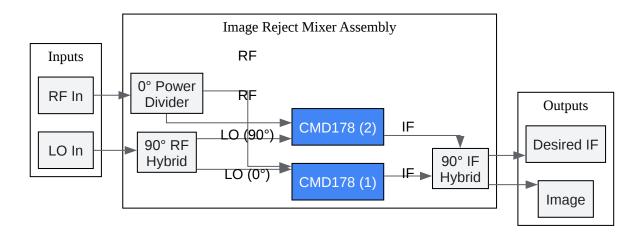
- Two CMD178C3 Evaluation Boards
- One 90° RF Hybrid Coupler (covering the desired Ku-band frequency)
- One 0° RF Power Divider (covering the desired Ku-band frequency)
- One 90° IF Hybrid Coupler (covering the expected IF)
- Signal Generators (for RF and LO signals)
- Spectrum Analyzer
- · Phase-matched RF cables

### Methodology:

- · Assembly:
  - Connect the RF signal source to the input of the 0° power divider.
  - Connect the two outputs of the power divider to the RF ports of the two CMD178C3 evaluation boards.
  - Connect the LO signal source to the input of the 90° RF hybrid coupler.
  - Connect the 0° and 90° outputs of the RF hybrid to the LO ports of the two CMD178C3 evaluation boards.
  - Connect the IF ports of the two mixers to the inputs of the 90° IF hybrid coupler.
  - The two outputs of the IF hybrid will be the "Image" and "Desired IF" ports.
- Testing:



- Set the LO frequency (e.g., 14 GHz).
- Apply a "desired" RF signal (e.g., 15 GHz, resulting in a 1 GHz IF). Measure the power at the "Desired IF" and "Image" output ports of the IF hybrid.
- Apply an "image" RF signal (e.g., 13 GHz, also resulting in a 1 GHz IF). Measure the power at both output ports again.
- Image rejection is the ratio of the power of the desired IF signal at its designated output port to the power of the image signal at the same port.



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Figure 3: Logical diagram of an image reject mixer configuration using two CMD178 mixers.

## Conclusion

The CMD178 mixer is a versatile and high-performance component well-suited for demanding Ku-band radar applications. Its low conversion loss, high isolation, and wide bandwidth are key attributes for modern radar systems. By following the outlined protocols, researchers and engineers can effectively characterize and integrate the CMD178 into their designs, including more advanced configurations like image reject mixers, to enhance receiver performance and sensitivity. Careful attention to layout, impedance matching, and the use of high-quality external



components is essential to achieve the optimal performance documented in the component's datasheet.

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- To cite this document: BenchChem. [Application Notes and Protocols for the CMD178 Mixer in Ku-Band Radar]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10825517#cmd178-mixer-for-ku-band-radar-applications]

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